

Lithium Oleate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium oleate*

Cat. No.: *B13797909*

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Introduction: **Lithium oleate** (CAS No. 7384-22-7) is the lithium salt of oleic acid, a monounsaturated omega-9 fatty acid.^{[1][2]} It is classified as a lithium soap, a metal salt of a fatty acid. This compound is of significant interest in various industrial applications, particularly in the formulation of lubricating greases where it acts as a thickener, providing excellent thermal stability and water resistance. For professionals in drug development, while **lithium oleate** itself is not a primary active pharmaceutical ingredient, the pharmacology of the lithium ion is of profound importance in psychiatry. This guide provides a comprehensive overview of the chemical properties, experimental protocols, and potential areas of research relevance for **lithium oleate**.

Core Chemical and Physical Properties

The fundamental properties of **lithium oleate** are crucial for its application and handling. These characteristics determine its behavior in various chemical environments.

Property	Value	Reference
CAS Number	7384-22-7	[1]
Molecular Formula	C18H33LiO2	[1]
Molecular Weight	288.4 g/mol	[3][4]
IUPAC Name	lithium;(9Z)-octadec-9-enoate	[2]
Boiling Point	360°C at 760 mmHg	[3]
Flash Point	270.1°C	[3]
EC Number	230-960-8	[3]
Solubility	Generally soluble in non-polar organic solvents.	[5]

Experimental Protocols

Detailed methodologies are essential for the synthesis and analysis of **lithium oleate** in a research setting. The following sections provide standardized protocols.

Synthesis of Lithium Oleate via Neutralization

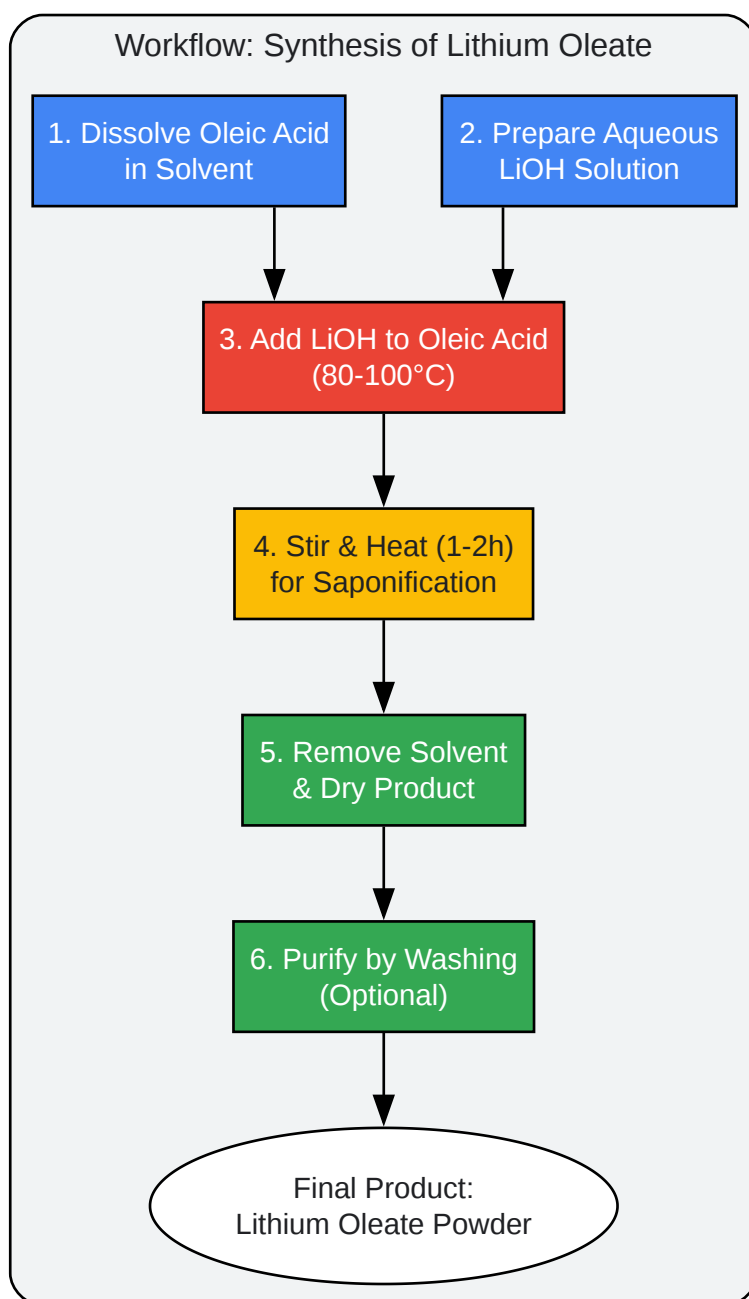
Lithium oleate is typically synthesized through a direct neutralization (saponification) reaction between oleic acid and a lithium source, most commonly lithium hydroxide. This process is analogous to the preparation of other lithium soaps used in grease manufacturing.[6]

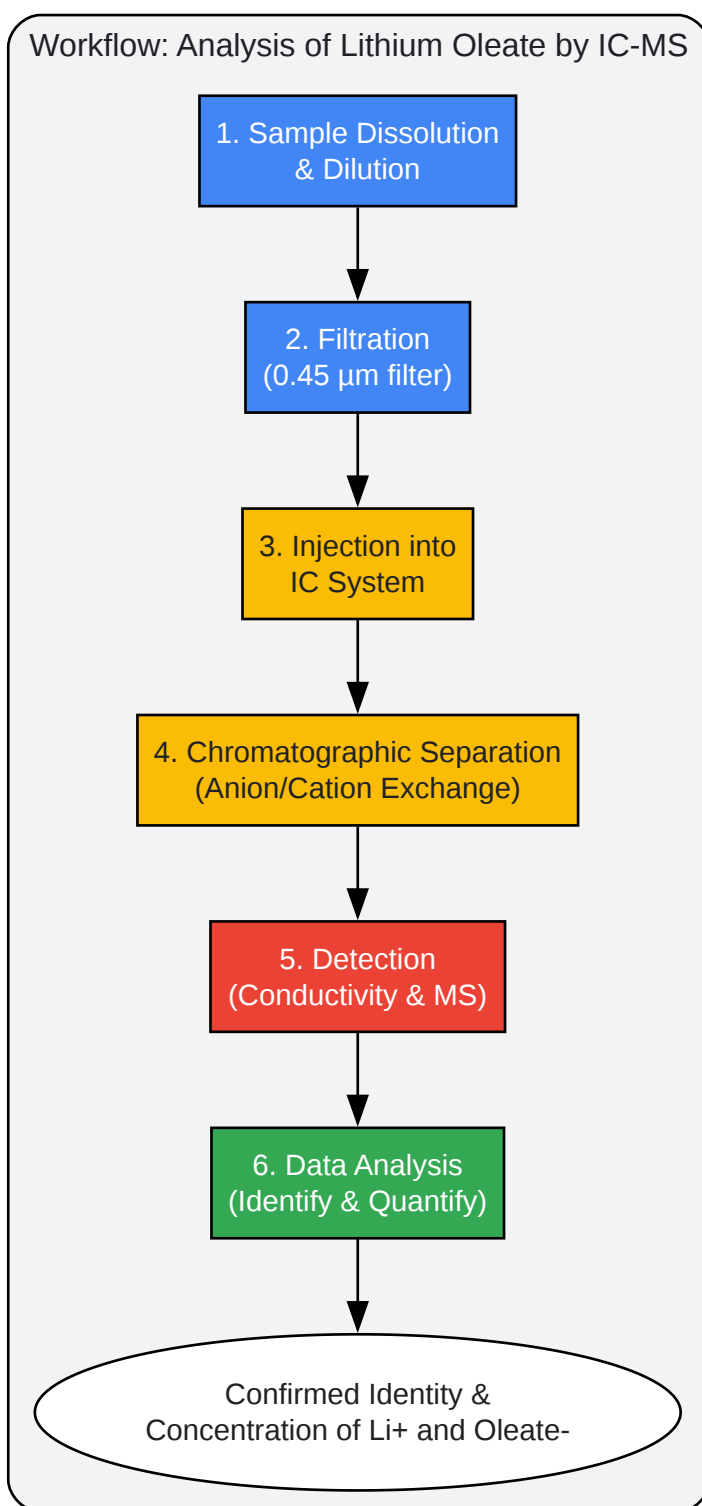
Methodology:

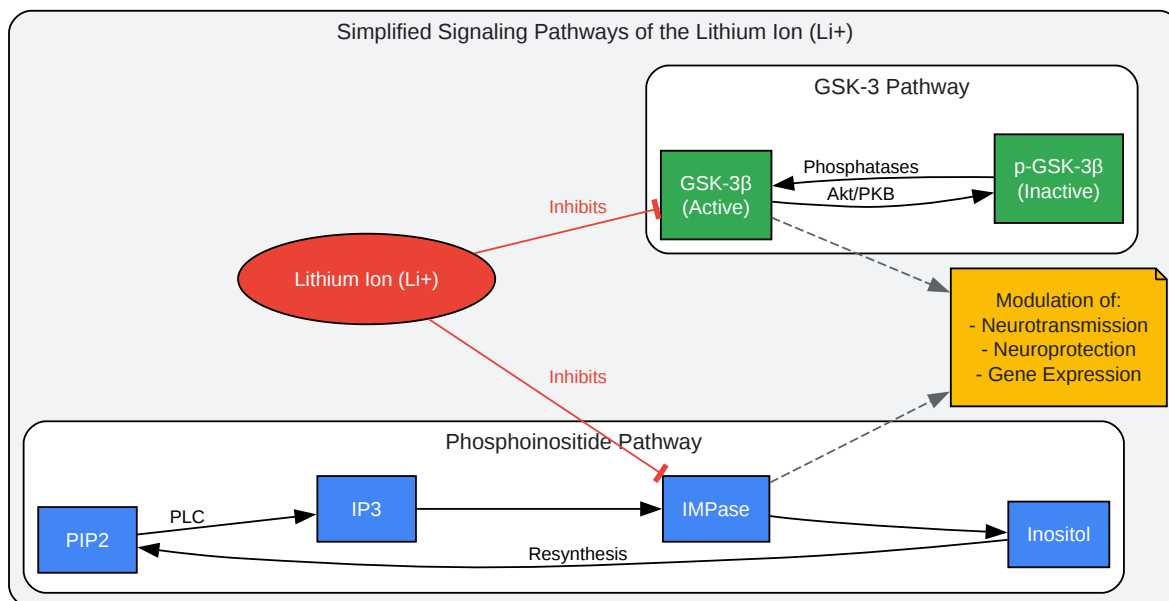
- **Reactant Preparation:** A calculated molar equivalent of high-purity oleic acid is dissolved in a suitable solvent, such as ethanol or a water-ethanol mixture, within a jacketed glass reactor equipped with an overhead stirrer and a reflux condenser.
- **Lithium Hydroxide Solution:** A stoichiometric amount of lithium hydroxide monohydrate (LiOH·H₂O) is dissolved in deionized water.
- **Reaction:** The lithium hydroxide solution is added dropwise to the oleic acid solution at a controlled temperature, typically between 80°C and 100°C, with constant, moderate

agitation.^[6]

- Saponification: The mixture is heated and stirred for approximately 1-2 hours to ensure the saponification reaction goes to completion.^[6] The pH of the mixture can be monitored to track the progress of the neutralization.
- Solvent Removal & Isolation: The solvent (ethanol and water) is removed via distillation. The resulting solid paste is then transferred to a vacuum oven and dried to yield the final **lithium oleate** product.
- Purification: The crude **lithium oleate** can be further purified by washing with a non-polar solvent like hexane to remove any unreacted oleic acid, followed by re-drying.







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